

Palmitic acid-d5 safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Palmitic acid-d5

Cat. No.: B10820575

[Get Quote](#)

Technical Guide on the Safe Handling of Palmitic Acid-d5

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and experimental use of **Palmitic acid-d5** (hexadecanoic-15,15,16,16,16-d5 acid). While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the safety profile is considered analogous to that of its non-deuterated counterpart, palmitic acid. The primary use of **Palmitic acid-d5** is as an internal standard for the precise quantification of palmitic acid in biological samples via gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).
[1]

Hazard Identification and Safety Precautions

Palmitic acid is generally not classified as a hazardous substance.[2] However, as with any chemical reagent, appropriate laboratory practices are essential. The primary hazards are associated with physical contact and dust inhalation.

- Eye Contact: May cause serious eye irritation.[3] Dust from the product can be an irritant.[2]
- Skin Contact: Not expected to be a significant skin irritant.[2][4] However, prolonged or repeated exposure may cause mild inflammation.[5] Molten material can cause thermal

burns.[5]

- Inhalation: Inhalation of dust may cause respiratory tract irritation.[4][5]
- Ingestion: Large oral doses may lead to gastrointestinal irritation, including nausea and vomiting.[2][4]

Precautionary Measures:

- Handling: Avoid generating dust.[4][6] Use in a well-ventilated area.[6] Avoid contact with eyes, skin, and clothing.[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[2][7][8]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[4][6]
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.[8][9]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[6][7] Keep away from strong oxidizing agents, reducing agents, and bases.[9][10]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of palmitic acid.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₇ D ₅ O ₂	[1]
Molecular Weight	261.5 g/mol	[1]
Appearance	White solid / crystalline waxy material	[11][12]
Melting Point	59 - 63 °C (138.2 - 145.4 °F)	[12][13]
Boiling Point	351.5 °C (664.7 °F)	[12]
Flash Point	113 - 206 °C (235.4 - 402.8 °F)	[3][12]
Density	0.853 g/cm ³ at 62 °C	[13]
Solubility	Insoluble in water. Soluble in hot alcohol, ether, chloroform.	[11]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	> 5,000 mg/kg	[3][4]
LD50	Rabbit	Dermal	> 2,000 mg/kg	[4]
Eye Irritation	-	-	Causes serious eye irritation	[3]
Skin Irritation	Rabbit	-	Not an irritant	[2]
Genotoxicity	-	-	Not genotoxic	[14]

First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[3]
- Skin Contact: Wash off with soap and plenty of water.[9] For thermal burns from molten material, immediately apply cold water. Do not remove clothing over burnt areas.[5]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms appear.[6][12]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical advice if feeling unwell.[6][7]

Experimental Protocol: Quantification of Palmitic Acid in Plasma using Palmitic Acid-d5 as an Internal Standard by LC-MS/MS

This protocol outlines a typical workflow for using **Palmitic acid-d5** as an internal standard for the accurate quantification of endogenous palmitic acid in a biological matrix like plasma. The stable isotope dilution technique is highly accurate as it corrects for sample loss and analytical variability during sample preparation and analysis.

1. Materials and Reagents

- **Palmitic Acid-d5** (Internal Standard)
- Palmitic Acid (Calibration Standard)
- Plasma samples (e.g., human plasma)
- HPLC-grade solvents: Methanol, Chloroform, Acetonitrile, Isopropanol, Hexane
- LC-MS grade water
- Reagents: Potassium hydroxide (KOH), Hydrochloric acid (HCl), Formic acid

2. Procedure

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Palmitic Acid-d5** in methanol (e.g., 1 mg/mL). From this, prepare a working internal standard (IS) solution (e.g., 10 µg/mL).

- Prepare a stock solution of non-deuterated Palmitic Acid in methanol (e.g., 1 mg/mL). Create a series of calibration standards by serial dilution to cover the expected concentration range in samples.
- Sample Preparation:
 - Spiking: To a 100 μ L aliquot of plasma sample, quality control (QC) sample, or calibration standard, add a known amount (e.g., 10 μ L) of the **Palmitic Acid-d5** IS working solution. This step is critical and should be done at the very beginning of the process.
 - Lipid Extraction: Perform a lipid extraction using a standard method like the Bligh-Dyer or Folch procedure. A common approach involves adding a 2:1 mixture of chloroform:methanol to the sample, vortexing, and centrifuging to separate the organic and aqueous layers.
 - Phase Separation: Carefully collect the lower organic phase, which contains the lipids, and transfer it to a clean tube.
 - Drying: Evaporate the solvent to dryness under a stream of nitrogen gas.
- Saponification (to measure total fatty acids):
 - Reconstitute the dried lipid extract in a methanolic potassium hydroxide solution.
 - Incubate the mixture (e.g., at 60°C for 1 hour) to hydrolyze ester bonds, releasing the free fatty acids from complex lipids like triglycerides and phospholipids.
 - Acidification: Neutralize the solution with hydrochloric acid (HCl) to protonate the fatty acids.
 - Extraction: Extract the free fatty acids from the acidified solution using a non-polar solvent like hexane.
 - Drying: Evaporate the hexane under a stream of nitrogen.
- LC-MS/MS Analysis:

- Reconstitution: Reconstitute the final dried extract in the mobile phase (e.g., a mixture of acetonitrile/isopropanol/water).
- Chromatography: Inject the sample onto a reverse-phase C18 column for chromatographic separation. Use a gradient elution with mobile phases typically consisting of water and an organic solvent mixture (e.g., acetonitrile/isopropanol), both containing an additive like formic acid to improve ionization.
- Mass Spectrometry: Operate the mass spectrometer in negative ion mode using Multiple Reaction Monitoring (MRM). Monitor the specific precursor-to-product ion transitions for both palmitic acid and **Palmitic acid-d5**.
- Data Analysis:
 - Integrate the peak areas for both the endogenous palmitic acid and the **Palmitic acid-d5** internal standard.
 - Calculate the peak area ratio (Palmitic Acid / **Palmitic Acid-d5**) for each sample.
 - Generate a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of palmitic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualization of Workflow and Biological Context

Experimental Workflow Diagram

The following diagram illustrates the general workflow for quantifying fatty acids in a biological sample using a deuterated internal standard.

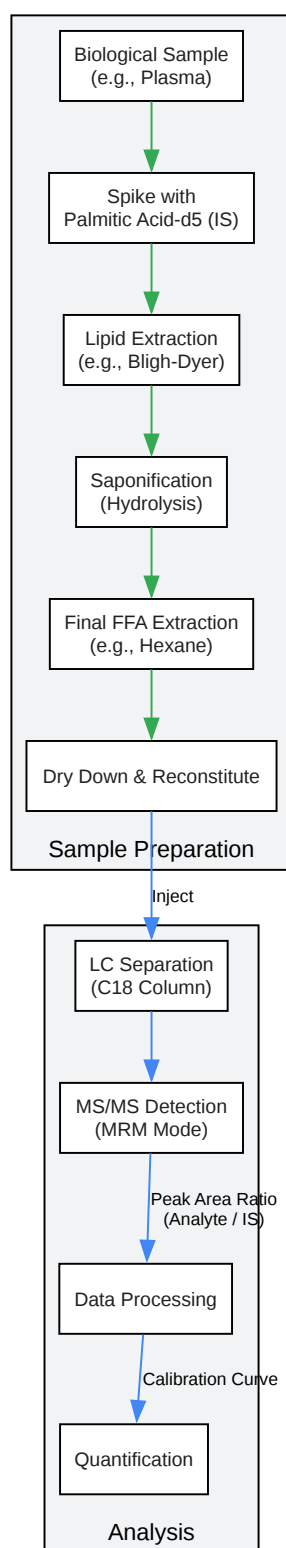


Diagram 1: LC-MS Workflow for Fatty Acid Quantification

[Click to download full resolution via product page](#)

Caption: LC-MS Workflow for Fatty Acid Quantification.

Signaling Pathway Context

Palmitic acid is not merely a metabolic fuel; it also acts as a signaling molecule that can influence cellular processes. One critical pathway it modulates is the PI3K/Akt pathway, which is central to cell growth, proliferation, and survival. Palmitic acid has been shown to impact this pathway, often leading to the inhibition of insulin signaling.

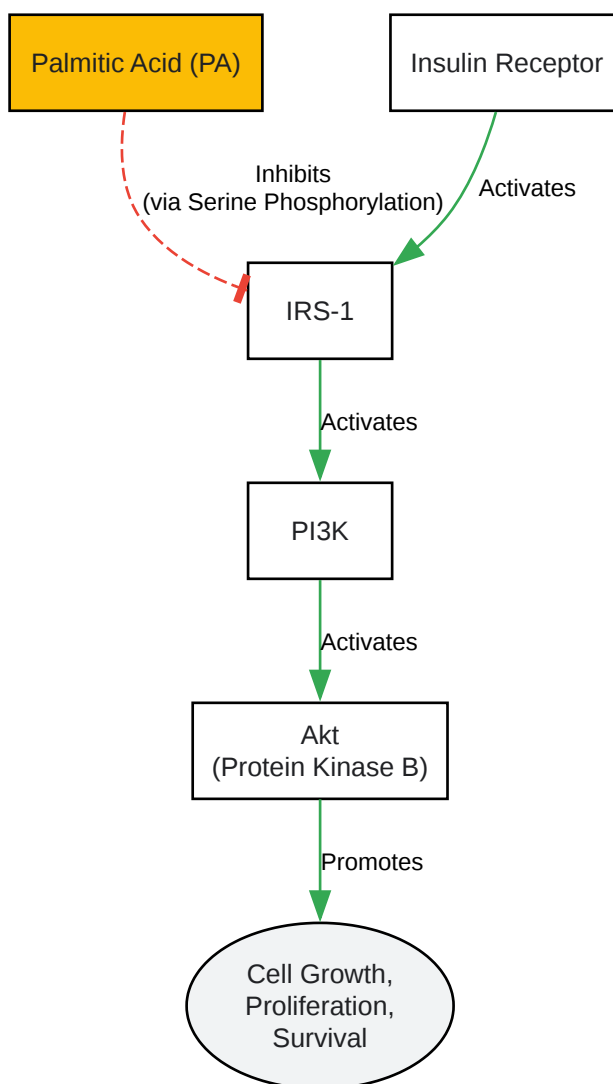


Diagram 2: Simplified Palmitic Acid Influence on PI3K/Akt Pathway

[Click to download full resolution via product page](#)

Caption: Simplified Palmitic Acid Influence on PI3K/Akt Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Metabolic labelling of a subpopulation of small extracellular vesicles using a fluorescent palmitic acid analogue - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Molecular mechanism of palmitic acid and its derivatives in tumor progression [frontiersin.org]
- 3. Palmitic acid is an intracellular signaling molecule involved in disease development - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A liquid chromatography–mass spectrometry-based workflow for measurement of branched Fatty Acid esters of Hydroxy Fatty Acids (FAHFAs) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. lipidmaps.org [lipidmaps.org]
- 8. Metabolic labeling of Ras with tritiated palmitate to monitor palmitoylation and depalmitoylation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. medchemexpress.com [medchemexpress.com]
- 11. Molecular mechanism of palmitic acid and its derivatives in tumor progression - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. Rapid measurement of deuterium-labeled long-chain fatty acids in plasma by HPLC-ESI-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Palmitic acid-d5 safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10820575#palmitic-acid-d5-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com